

Commercial Availability & Technical Guide: 4-Hydroxymethylpiperidine Hydrochloride

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Compound of Interest

Compound Name: 4-Hydroxymethylpiperidine
hydrochloride

CAS No.: 90748-01-9

Cat. No.: B3021614

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Part 1: Executive Summary

4-Hydroxymethylpiperidine hydrochloride (CAS: 30473-61-3) is a critical bifunctional building block in modern medicinal chemistry. Structurally, it consists of a piperidine ring substituted at the 4-position with a hydroxymethyl group (

). This "scaffold" nature allows for dual functionalization: the secondary amine serves as a nucleophile for core attachment, while the primary alcohol offers a handle for extending side chains or improving solubility profiles in drug candidates.

Commercially, the hydrochloride salt is the preferred form for storage and handling due to the hygroscopic and low-melting nature of the free base. This guide analyzes its supply chain, synthesis routes, and quality parameters to aid researchers in procurement and experimental design.

Part 2: Technical Profile & Specifications

The distinction between the free base and the hydrochloride salt is vital for procurement. The free base is often a low-melting solid or viscous liquid that absorbs water rapidly, whereas the HCl salt is a stable crystalline solid.

Table 1: Physicochemical Comparison

Feature	HCl Salt (Target)	Free Base
CAS Number	30473-61-3	6457-49-4
IUPAC Name	Piperidin-4-ylmethanol hydrochloride	Piperidin-4-ylmethanol
Formula		
Mol. Weight	151.63 g/mol	115.17 g/mol
Appearance	White to off-white crystalline powder	Low-melting solid or viscous liquid
Melting Point	>150°C (Stable solid)	58–63°C (Hygroscopic)
Solubility	Water, Methanol, DMSO	Ethanol, DCM, Chloroform
Stability	High; non-volatile	Oxidizes slowly; absorbs from air
Safety (GHS)	Irritant (H315, H319, H335)	Corrosive (H314)

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Critical Note: Do not confuse this compound with 4-Hydroxy-4-(hydroxymethyl)piperidine (CAS 89584-31-6), a gem-disubstituted variant often appearing in similar search results [1].

Part 3: Synthesis & Manufacturing Context[11]

Understanding the industrial synthesis helps researchers anticipate potential impurities, such as unreacted starting materials or over-reduced byproducts.

Primary Industrial Route: Reduction of Isonipecotic Acid Esters

The dominant commercial route involves the reduction of Ethyl isonipecotate (Ethyl piperidine-4-carboxylate) using strong reducing agents like Lithium Aluminum Hydride (

) in THF [2, 3].



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Figure 1: Industrial synthesis pathway converting ethyl isonipecotate to the stable hydrochloride salt.

Impurity Profile

- Ethyl Isonipecotate: Unreacted starting ester (detected via LC-MS or NMR).
- 4-Methylpiperidine: Result of over-reduction (rare with controlled stoichiometry).
- Inorganic Salts: Aluminum salts from the quench if purification is incomplete.

Part 4: Commercial Landscape & Procurement Strategy

Supply Chain Tiering

- Tier 1 (Catalog Suppliers): Sigma-Aldrich, Fisher Scientific, TCI. High reliability, comprehensive COAs, typically 97%+ purity. Best for bench-scale R&D (<100g).

- Tier 2 (Bulk/CROs): Enamine, Chem-Impex, Combi-Blocks. Cost-effective for scale-up (kg quantities). Often synthesize on demand or hold bulk stock.
- Tier 3 (Aggregators): Sourcing platforms. High risk of batch-to-batch variation; require rigorous internal QC.

Procurement Decision Matrix

When selecting a grade, consider the downstream application:

Application	Recommended Grade	Rationale
Early Discovery (HTS)	Tech Grade (95%)	Minor impurities unlikely to affect initial binding assays; cost-effective.
Lead Optimization	Standard (97-98%)	Balance of purity and cost; standard for organic synthesis.
GMP / Clinical	>99% (+ Impurity Profile)	Must characterize residual solvents (THF) and heavy metals (Li, Al).

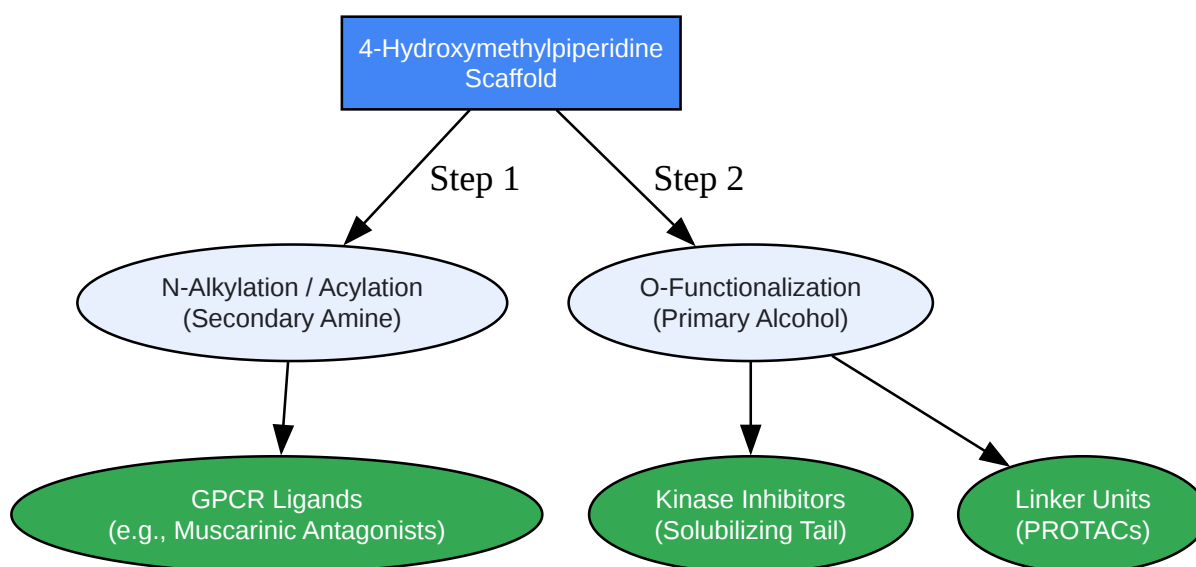
Part 5: Applications in Drug Discovery[11]

This compound is a "privileged scaffold" because it provides a rigid piperidine core with a flexible hydroxymethyl arm.

Functional Versatility

The orthogonal reactivity of the amine and alcohol allows for sequential modification.

- Amine Protection/Functionalization: The secondary amine is typically reacted first (e.g., reductive amination, amide coupling) to attach the scaffold to a core pharmacophore.
- Alcohol Derivatization: The primary alcohol can be converted to a leaving group (mesylate/tosylate) for substitution, oxidized to an aldehyde/acid, or used in ether formation.



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Figure 2: Divergent synthetic utility in medicinal chemistry.

Case Study Relevance:

- **Opioid Analogs:** The 4-substituted piperidine motif is structural to fentanyl and its derivatives. The hydroxymethyl variant allows for the introduction of polar groups to modulate blood-brain barrier (BBB) penetration and reduce lipophilicity compared to pure alkyl chains [4, 5].
- **NMDA Antagonists:** Derivatives of 4-hydroxymethylpiperidine have been explored as selective NR2B antagonists, where the piperidine ring acts as a spacer [5].

Part 6: Quality & Handling Protocols

Storage & Stability[1][8][12][13][14]

- **Hygroscopicity:** The HCl salt is less hygroscopic than the free base but should still be stored in a desiccator. Exposure to moisture can lead to clumping and weighing errors.
- **Corrosion:** The free base is corrosive (Category 1B). The HCl salt is an irritant but safer to handle.
- **Shelf Life:** >2 years if stored at room temperature under inert atmosphere (nitrogen flush recommended after opening).

QC Checklist (Self-Validating Protocol)

Before using a new batch in critical synthesis:

- Visual Inspection: Product should be a white, free-flowing powder. Yellowing indicates oxidation or free base contamination.
- Solubility Test: Dissolve 10mg in 1mL water. It should be clear and colorless. Turbidity suggests inorganic salts or non-polar impurities.
- Proton NMR: Check for the diagnostic doublet at
ppm (hydroxymethyl
) and the absence of ethyl ester signals (quartet at 4.1 ppm) from the starting material.

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